

Application Notes and Protocols for Handling Penicillin G Sodium Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenicillin sodium*

Cat. No.: *B15494851*

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Disclaimer: The following guidelines are provided for Penicillin G Sodium, as information regarding "**Diphenicillin sodium**" is not readily available. It is presumed that "**Diphenicillin sodium**" may be an alternative or less common name for a penicillin derivative, and Penicillin G Sodium is a common and representative compound used in laboratory settings.

These notes are intended for researchers, scientists, and drug development professionals. It is crucial to consult the specific Safety Data Sheet (SDS) for the product you are using and to follow all applicable institutional and national safety regulations.

Introduction

Penicillin G sodium is a widely used β -lactam antibiotic in research and development. It is a white, odorless powder that is soluble in water.^[1] Proper handling and storage are essential to ensure the integrity of the compound and the safety of laboratory personnel. These application notes provide detailed protocols for the safe handling, storage, and preparation of Penicillin G Sodium solutions.

Safety Precautions and Personal Protective Equipment (PPE)

Penicillin G sodium may cause allergic skin reactions and, in some individuals, allergy or asthma symptoms if inhaled.^{[1][2]} Therefore, adherence to strict safety protocols is mandatory.

2.1 Engineering Controls:

- Work with Penicillin G sodium powder in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[3][4]
- Ensure that eyewash stations and safety showers are readily accessible in the work area.[3][4]

2.2 Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.[3]
- Hand Protection: Wear impervious chemical-resistant gloves (e.g., nitrile). Inspect gloves for any damage before use.[3][5]
- Body Protection: Wear a lab coat or long-sleeved clothing to prevent skin contact.[3][5]
- Respiratory Protection: In situations where dust may be generated and ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn.[1][4][5]

2.3 Hygiene Measures:

- Avoid eating, drinking, or smoking in the laboratory.[3]
- Wash hands thoroughly with soap and water after handling the powder and before leaving the laboratory.[2][3]
- Remove and wash contaminated clothing before reuse.[2][3]

Quantitative Data Summary

The following tables summarize key quantitative data for Penicillin G Sodium.

Table 1: Physical and Chemical Properties

Property	Value
Appearance	White powder
Odor	Odorless
Solubility in Water	100 mg/mL
Chemical Stability	Stable under normal conditions

Table 2: Storage and Stability of Penicillin G Sodium Powder and Solutions

Form	Storage Temperature	Shelf Life/Stability
Dry Powder	Room Temperature	Indefinite, if stored properly in a dry, well-ventilated place away from direct sunlight and heat.[1][6]
Reconstituted	2°C to 8°C	Sterile constituted solution may be kept for 3 days without significant loss of potency.[7] Solutions stored at 2-8°C are stable for up to 1 week.[6]
Solution	-20°C	Solutions can be stored for extended periods.[6]
Solution	37°C	Solutions are stable for 3 days. [6]
Diluted in	5°C	Diluted in 0.9% sodium chloride or 5% dextrose, solutions of 2,500 and 50,000 units/mL are physically and chemically stable for at least 21 days.[8]
PVC bags		

Experimental Protocols

4.1 Protocol for Handling and Weighing Penicillin G Sodium Powder

- Preparation: Don all required PPE (lab coat, gloves, safety glasses). Ensure the chemical fume hood is operational.
- Weighing:
 - Place a calibrated analytical balance inside the chemical fume hood.
 - Use a weigh boat or appropriate container to weigh the desired amount of Penicillin G sodium powder.
 - Handle the container with care to avoid creating dust.
 - Close the primary container of Penicillin G sodium powder tightly after use.
- Cleanup:
 - Carefully wipe down the balance and surrounding area with a damp cloth to remove any residual powder.
 - Dispose of the weigh boat and any contaminated materials in a sealed bag according to institutional guidelines for chemical waste.[\[1\]](#)
 - Wash hands thoroughly.

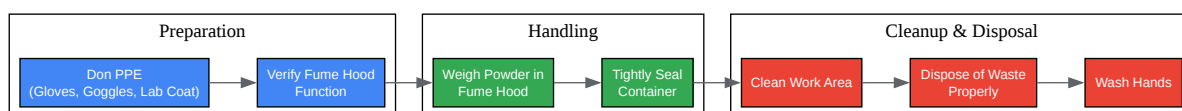
4.2 Protocol for Preparation of a Stock Solution (e.g., 100 mg/mL)

- Preparation: Perform this procedure in a chemical fume hood. Assemble all necessary materials: Penicillin G sodium powder, sterile water for injection (or other suitable solvent), sterile conical tubes, and sterile filter sterilization unit (e.g., 0.22 μ m filter).
- Reconstitution:
 - Loosen the Penicillin G sodium powder in its container.[\[7\]](#)

- Aseptically add the required volume of sterile water to the powder to achieve a final concentration of 100 mg/mL.
- Hold the vial horizontally and rotate it while slowly adding the diluent against the wall of the vial to facilitate dissolution.[7]
- Shake the vial vigorously until the powder is completely dissolved.[7]
- Sterilization:
 - Draw the reconstituted solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.
 - Filter-sterilize the solution into a sterile conical tube or other appropriate storage vessel.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the name of the compound, concentration, and date of preparation.
 - Store the aliquots at -20°C for long-term use.[6] For short-term use (up to one week), solutions can be stored at 2-8°C.[6]

Visualizations

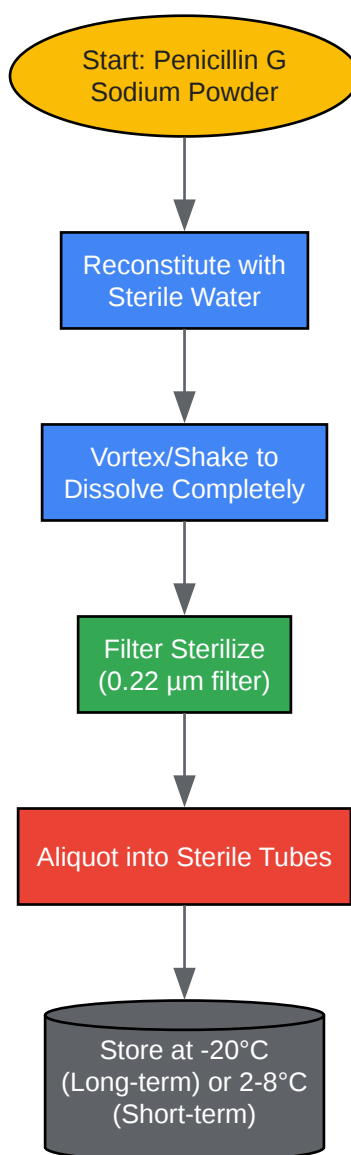
Diagram 1: Workflow for Safe Handling of Penicillin G Sodium Powder



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Caption: Workflow for the safe handling and weighing of Penicillin G sodium powder.

Diagram 2: Protocol for Penicillin G Sodium Stock Solution Preparation



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Caption: Step-by-step protocol for preparing a sterile stock solution of Penicillin G sodium.

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